

Physical properties of 3-Anilino-1-propanol (melting point, boiling point, solubility)

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Compound of Interest

Compound Name: 3-Anilino-1-propanol

Cat. No.: B1268279

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Technical Guide: Physicochemical Properties of 3-Anilino-1-propanol

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Anilino-1-propanol (CAS No: 31121-11-6), also known as N-(3-hydroxypropyl)aniline, is a versatile bifunctional organic compound incorporating both a secondary amine and a primary alcohol. This unique structural arrangement makes it a valuable intermediate in the synthesis of a variety of more complex molecules, including potential active pharmaceutical ingredients (APIs). A thorough understanding of its physical properties is essential for its effective use in research and development, particularly in process design, purification, and formulation. This technical guide provides a detailed overview of the known physical properties of **3-Anilino-1-propanol**, outlines standard experimental protocols for their determination, and presents a generalized workflow for its application in chemical synthesis.

Core Physical Properties

The physical characteristics of **3-Anilino-1-propanol** are summarized in the table below. These properties are critical for handling, storage, and reaction setup.

Property	Value	Notes
Appearance	Light yellow to yellow to orange clear liquid	The substance is typically a liquid at ambient temperature, though its physical state can be dependent on purity.
Melting Point	Not definitively reported; presumed to be near or below room temperature.	Sources describe it as a liquid, suggesting a low melting point.
Boiling Point	140 °C at 0.4 mmHg	The boiling point is provided at reduced pressure, a common practice for compounds that may decompose at their atmospheric boiling point.
Solubility	Soluble in polar solvents.	The presence of a hydroxyl group allows for hydrogen bonding, contributing to its solubility in polar solvents. Quantitative data in specific solvents is not readily available.

Experimental Protocols for Physical Property Determination

Accurate determination of the physical properties of a compound like **3-Anilino-1-propanol** is fundamental for its characterization. The following are detailed, standard methodologies for measuring melting point, boiling point, and solubility.

Melting Point Determination

Given that **3-Anilino-1-propanol** is often a liquid at room temperature, its melting point (or freezing point) would be determined using a cooling method or a specialized apparatus capable of sub-ambient temperature measurement.

Methodology:

- Sample Preparation: A small, pure sample of **3-Anilino-1-propanol** is placed in a sample holder, such as a small test tube or a capillary tube.
- Apparatus: A cryostat or a melting point apparatus with a cooling stage is utilized. A calibrated thermometer or temperature probe is placed in direct contact with the sample.
- Procedure:
 - The sample is slowly cooled, and the temperature is monitored continuously.
 - The temperature at which the first crystals appear is recorded as the onset of freezing.
 - The temperature at which the entire sample solidifies is also noted.
 - For a melting point determination, the solidified sample is then slowly warmed, and the temperature range from the first sign of liquefaction to complete melting is recorded. For a pure compound, this range should be narrow.

Boiling Point Determination (Capillary Method)

The boiling point of a liquid can be accurately determined using the capillary method, which is suitable for small sample volumes.

Methodology:

- Sample Preparation: A small amount (a few milliliters) of **3-Anilino-1-propanol** is placed in a small test tube or a fusion tube.
- Capillary Tube: A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- Apparatus: The test tube assembly is attached to a thermometer and heated in a controlled manner using a heating block or an oil bath.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Procedure:

- The apparatus is heated gently. As the temperature rises, the air trapped in the capillary tube will expand and exit as a stream of bubbles.
- Heating is continued until a steady stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the liquid is approaching the external pressure.
- The heat source is then removed, and the liquid is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point. At this temperature, the vapor pressure of the liquid is equal to the external pressure.^[4]

Solubility Determination

A qualitative and semi-quantitative assessment of solubility in various solvents is a crucial step in characterizing a compound.

Methodology:

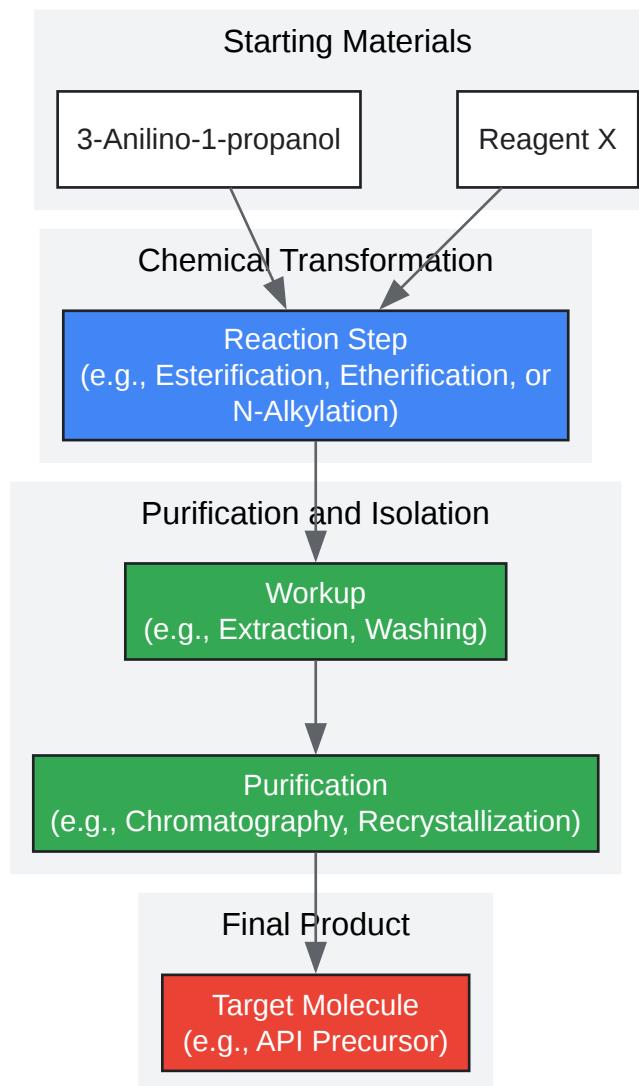
- Solvent Selection: A range of representative solvents are chosen, including water, ethanol, and acetone, to assess solubility in polar protic and aprotic environments.
- Procedure for Qualitative Assessment:
 - A small, measured amount of **3-Anilino-1-propanol** (e.g., 0.1 mL) is added to a test tube containing a measured volume of the solvent (e.g., 1 mL).
 - The mixture is agitated vigorously.
 - Visual inspection determines if the compound has dissolved completely, is partially soluble, or is insoluble.
- Procedure for Quantitative Assessment (Isothermal Saturation Method):
 - An excess amount of **3-Anilino-1-propanol** is added to a known volume of the solvent in a sealed container.

- The mixture is agitated at a constant temperature for an extended period to ensure equilibrium is reached.
- The saturated solution is then filtered to remove any undissolved solute.
- The concentration of the **3-Anilino-1-propanol** in the filtrate is determined using an appropriate analytical technique, such as UV-Vis spectroscopy, gas chromatography (GC), or high-performance liquid chromatography (HPLC). This concentration represents the solubility of the compound in that solvent at that temperature.

Application in Synthesis: A Generalized Workflow

3-Anilino-1-propanol is a valuable building block in multi-step organic synthesis. Its dual functionality allows for a variety of chemical transformations, making it an important intermediate in the preparation of more complex molecules, including those with potential pharmaceutical applications. The following diagram illustrates a generalized workflow where **3-Anilino-1-propanol** is used as a starting material for the synthesis of a target molecule.

Generalized Synthetic Workflow Utilizing 3-Anilino-1-propanol

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Caption: Generalized workflow for the synthesis of a target molecule from **3-Anilino-1-propanol**.

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